

Application Notes and Protocols: Electrochemical Degradation of Chloroquine Phosphate in Wastewater

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Compound Focus: Chloroquine N-oxide

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Introduction

Chloroquine phosphate (CQP), an antimalarial drug repurposed during the COVID-19 pandemic, has been detected in aquatic environments through hospital and municipal wastewater, raising concerns about ecological impacts and potential health risks. **Electrochemical advanced oxidation processes (EAOPs)** have emerged as effective, environmentally friendly technologies for degrading persistent pharmaceutical compounds. These methods utilize *in situ* generated hydroxyl radicals ($\text{HO}\bullet$) and other potent oxidants to mineralize organic pollutants into harmless end products. This document provides detailed application notes and standardized protocols for implementing electrochemical degradation of CQP, specifically using a **flow-by electrochemical reactor (FBER)** with boron-doped diamond (BDD) electrodes, based on optimized experimental parameters and kinetic models [1].

The fundamental principle involves electrochemical activation on the BDD surface, where water molecules or hydroxyl ions are oxidized to produce $\text{HO}\bullet$. These non-selective, powerful radicals then attack the CQP molecule, leading to its stepwise degradation and eventual mineralization into CO_2 , water, and inorganic ions. The flow-by configuration enhances mass transfer and treatment efficiency, making it suitable for scalable wastewater treatment applications.

Methods and Experimental Protocols

Key Experimental Setups and Optimization Approaches

Experimental data from recent studies demonstrate various effective methods for CQP degradation. The table below summarizes key operational parameters and performance metrics for these approaches.

Table 1. Key Operational Parameters and Performance Metrics for CQP Degradation

Method	Optimal Conditions	Degradation Efficiency	Time	Kinetics (k_{app})	Energy Consumption	Major Active Species
FBER with BDD electrodes [1]	pH 5.38, j 34.4 mA cm ⁻² , Q 1.42 L min ⁻¹	89.3%	9 h	13.14 mg L ⁻¹ h ⁻¹ (pseudo-zero-order)	0.041 kWh L ⁻¹	H0•, reactive oxygen species
nano-NiCo ₂ S ₄ @CNTs/PMS [2]	0.2 g/L catalyst, 1.0 mM PMS	99.86%	30 min	-	-	SO ₄ • ⁻ , H0•, non-radical pathways
UV/PS [3]	UV activation, pH 6.9	91.3%	10 min	$k_{H0•} = 8.9 \times 10^9 \text{ L mol}^{-1} \text{ s}^{-1}$; $k_{SO4•-} = 1.4 \times 10^{10} \text{ L mol}^{-1} \text{ s}^{-1}$	-	SO ₄ • ⁻ , H0•

Method	Optimal Conditions	Degradation Efficiency	Time	Kinetics (k_{app})	Energy Consumption	Major Active Species
UV/PDS/TEMPO [4]	0.1 μ M TEMPO, 0.1 mM PDS, pH 7.0	Enhanced degradation	30 min	-	-	$SO_4^{\bullet-}$, $HO^{\bullet}$ (TEMPO as electron shuttle)

Materials and Reagents

- Chloroquine phosphate standard (purity $\geq 98\%$)
- Boron-doped diamond (BDD) electrodes (cathode and anode)
- Sodium persulfate ($Na_2S_2O_8$) or peroxymonosulfate (PMS)
- Chemicals for electrolyte preparation: sodium sulfate (Na_2SO_4), potassium phosphate
- pH adjustment solutions: sulfuric acid (H_2SO_4) and sodium hydroxide (NaOH)
- Solvents for HPLC analysis: methanol, acetonitrile (HPLC grade)
- Ultrapure water (resistivity $\geq 18\text{ M}\Omega\cdot\text{cm}$)

Equipment and Instrumentation

- Flow-by electrochemical reactor (FBER) with recirculation system
- BDD electrodes (typical dimensions: $10 \times 5 \times 0.2\text{ cm}$)
- DC power supply (capable of providing current density up to 200 mA cm^{-2})
- Peristaltic pump for liquid recirculation (flow rate range: $0.5\text{-}2.0\text{ L min}^{-1}$)
- pH meter with temperature compensation
- HPLC system with UV/Vis or DAD detector for CQP quantification
- Total organic carbon (TOC) analyzer for mineralization assessment
- Chemical oxygen demand (COD) reactor and test vials

Detailed Electrochemical Protocol

2.4.1 Reactor Setup and Operation

- **Assembly:** Install BDD electrodes in the FBER with an inter-electrode gap of 1-2 cm. Connect to DC power supply.
- **Solution Preparation:** Prepare CQP synthetic wastewater (typical concentration: 20-50 mg L⁻¹) in 0.05 M Na₂SO₄ electrolyte.
- **pH Adjustment:** Adjust initial pH to optimal range (5.0-6.0) using H₂SO₄ or NaOH.
- **Recirculation:** Pump solution through FBER at optimized flow rate (1.42 L min⁻¹).
- **Electrolysis:** Apply constant current density (34.4 mA cm⁻²) to initiate degradation.
- **Sampling:** Collect aliquots at predetermined time intervals for analysis.
- **Quenching:** Add ascorbic acid (50 mM) to samples to stop reaction [4].

2.4.2 Analytical Methods

- **CQP Concentration:** Analyze by HPLC with C18 column; mobile phase: acetonitrile:phosphate buffer (pH 3.0) (30:70 v/v); flow rate: 1.0 mL min⁻¹; detection: 220 nm.
- **Mineralization Assessment:** Measure TOC and COD removal according to standard methods.
- **Intermediate Identification:** Use LC-MS/MS to identify transformation products.
- **Energy Consumption Calculation:** $EC = (U \times I \times t) / V$ where U = cell voltage (V), I = current (A), t = time (h), V = treated volume (L) [1].

2.4.3 Process Optimization Approach A **central composite rotatable design (CCRD)** is recommended for systematic optimization, investigating three key factors across five levels:

- Initial pH (3.71-11.28)
- Current density (34.32-185.68 mA cm⁻²)
- Liquid flow rate (0.58-1.42 L min⁻¹)

Response surface methodology can then identify optimal conditions for maximizing degradation efficiency while minimizing energy consumption [1].

Table 2. Optimal Operational Ranges for FBER with BDD Electrodes

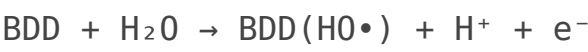
Parameter	Range	Optimal Value	Influence on Degradation
Initial pH	3.71-11.28	5.38	Affects radical formation pathways and electrode stability
Current density (mA cm ⁻²)	34.32-185.68	34.4	Higher values increase radical generation but also energy consumption

Parameter	Range	Optimal Value	Influence on Degradation
Liquid flow rate (L min ⁻¹)	0.58-1.42	1.42	Enhances mass transfer and pollutant-electrode contact
Treatment time (h)	1-9	9	Longer duration increases degradation but also operational costs

Mechanisms and Pathways

Electrochemical Activation and Radical Generation

In BDD-based systems, the primary mechanism involves water discharge at the anode surface to produce physisorbed hydroxyl radicals (HO•):



These HO• radicals non-selectively attack CQP molecules, initiating degradation. In persulfate-enhanced systems (UV/PDS), additional radical pathways are activated:



The sulfate radicals (SO₄•⁻) have a high redox potential (2.5-3.1 V) and effectively degrade CQP, with second-order rate constants of 1.4×10¹⁰ L mol⁻¹ s⁻¹ at pH 6.9 [3]. When TEMPO is added as an electron shuttle, it enhances radical yield by promoting electron transfer, significantly improving degradation efficiency [4].

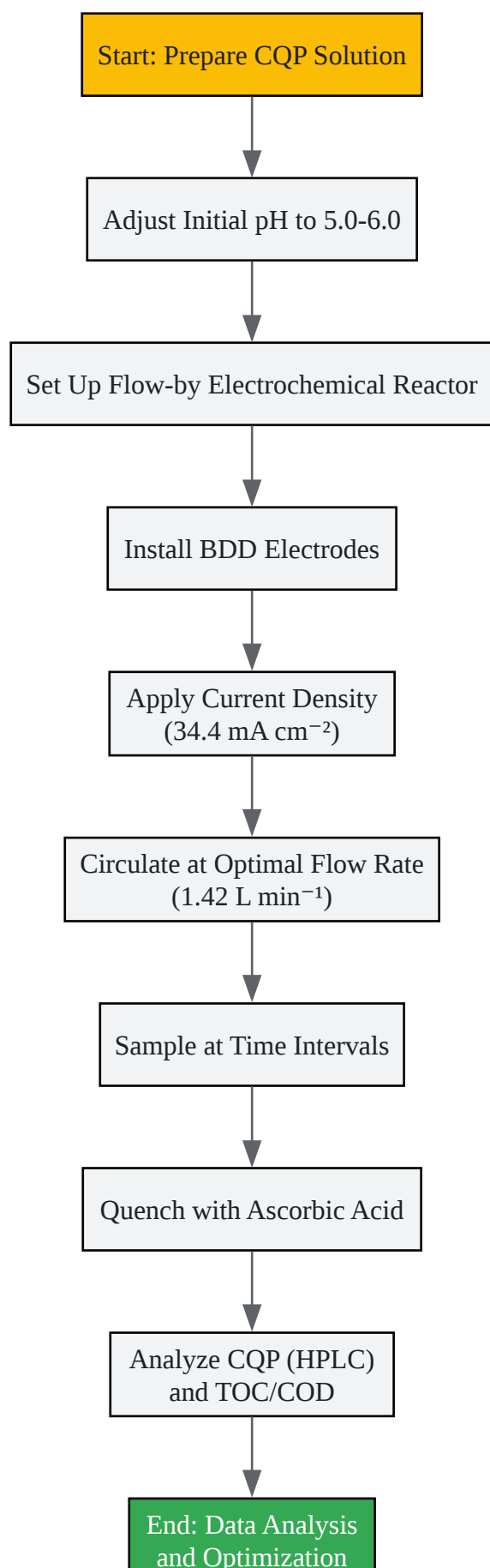
CQP Degradation Pathways

Based on LC-MS analysis of intermediate products, three primary degradation pathways have been identified:

- **N-de-ethylation:** Sequential removal of ethyl groups from the side chain amine
- **Cleavage of C-N bond:** Breakage between quinoline ring and side chain
- **Hydrogen abstraction:** From various positions on the molecule
- **Quinoline ring opening:** Leading to fragmentation and eventual mineralization

These pathways progressively transform CQP into less complex intermediates, ultimately yielding CO₂, water, nitrate, chloride, and ammonium ions [3].

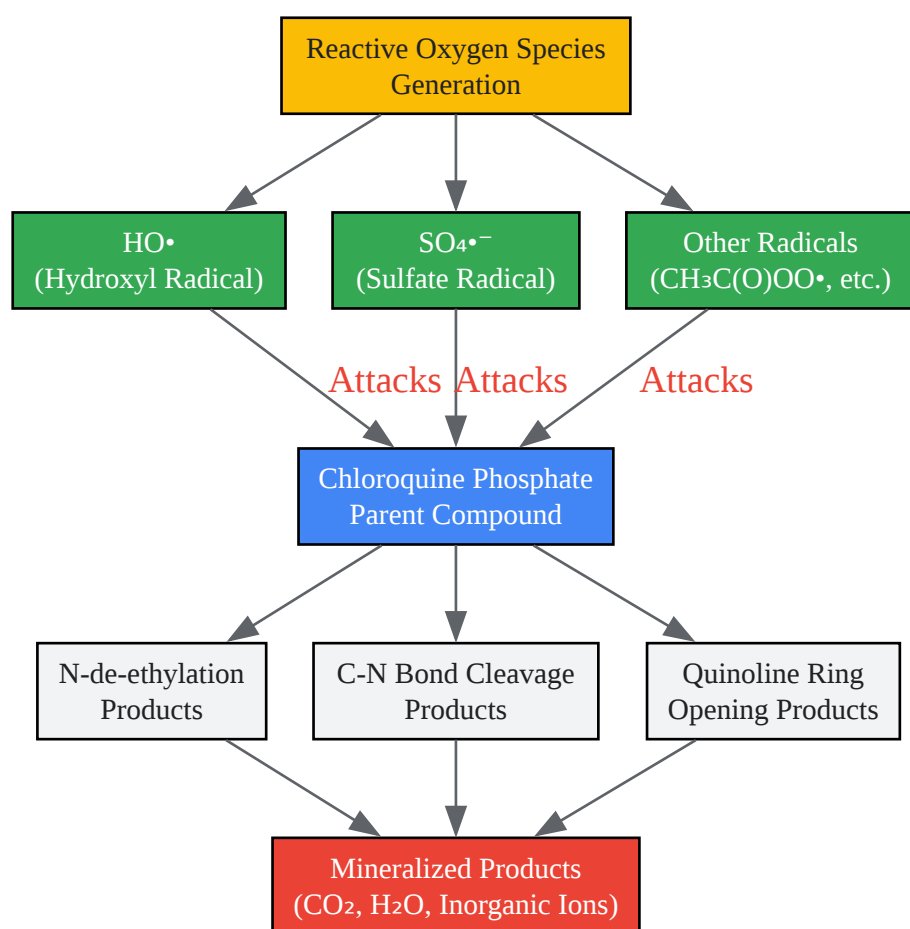
The following diagram illustrates the experimental workflow for the electrochemical degradation process using a flow-by electrochemical reactor:



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Diagram 1. Experimental workflow for electrochemical degradation of CQP using a flow-by reactor. The process involves solution preparation, reactor setup with BDD electrodes, application of optimal current density, continuous circulation, sampling, and analysis.

The mechanism of CQP degradation involves multiple reactive oxygen species attacking the parent compound through different pathways, as shown in the following diagram:



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Diagram 2. Mechanism of CQP degradation through multiple pathways initiated by various reactive oxygen species, leading to complete mineralization.

Troubleshooting and Best Practices

Common Issues and Solutions

- **Low Degradation Efficiency:** Verify current density application, check electrode surface condition, confirm pH optimization, and ensure proper flow rate for adequate mass transfer.
- **High Energy Consumption:** Optimize current density to minimum effective level, improve solution conductivity with appropriate electrolyte, and reduce treatment time through process intensification.
- **Electrode Fouling:** Implement periodic electrode cleaning (chemical or electrochemical), ensure adequate flow rate to prevent deposit accumulation, and consider pretreatment for wastewater with high suspended solids.
- **Inconsistent Results:** Standardize sampling and quenching procedures, monitor and control pH throughout experiment, and maintain constant temperature.

Safety Considerations

- **Electrical Safety:** Ensure proper grounding of electrochemical equipment and use insulated connections.
- **Chemical Handling:** Wear appropriate PPE when handling CQP and other chemicals; CQP may cause adverse effects including ocular, cardiac, and neuropsychiatric disorders with exposure [5] [6].
- **Ventilation:** Operate electrochemical reactors in well-ventilated areas to prevent accumulation of potentially gaseous degradation products.

Economic Considerations

The total operating cost for the FBER system treating CQP has been estimated at approximately **0.47 US\$ L⁻¹**, with energy consumption of **0.041 kWh L⁻¹** at optimal conditions [1]. Cost optimization strategies include:

- Utilizing off-peak electricity
- Optimizing current density to balance efficiency and energy use
- Implementing catalyst recovery and reuse where applicable
- Considering solar-powered systems for remote applications

Conclusion

Electrochemical degradation using FBER with BDD electrodes represents a promising technology for efficient removal of CQP from wastewater, achieving up to 89.3% degradation under optimized conditions. The process follows pseudo-zero-order kinetics with an apparent rate constant of $13.14 \text{ mg L}^{-1} \text{ h}^{-1}$. Key advantages include environmental compatibility, minimal chemical requirements, and potential for automation. Future research should focus on scaling up the technology, integrating with renewable energy sources, and exploring applications for other emerging pharmaceutical contaminants.

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